

# An In-depth Technical Guide to the Aqueous Solubility of Scandium Hydroxide

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## Compound of Interest

Compound Name: Scandium hydroxide

Cat. No.: B097413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **scandium hydroxide**,  $\text{Sc}(\text{OH})_3$ . It is designed to be a core resource for professionals in research, scientific, and drug development fields who require a deep understanding of the chemical properties of this compound. This document synthesizes available quantitative data, outlines detailed experimental protocols for solubility determination, and presents visual representations of key chemical pathways and workflows.

## Quantitative Solubility Data

The solubility of **scandium hydroxide** in water is a critical parameter for its handling, application, and process development. The following tables summarize the key quantitative data available for  $\text{Sc}(\text{OH})_3$ .

Table 1: Solubility of **Scandium Hydroxide** in Water at 25°C

| Parameter                | Value     | Unit     | Notes   |
|--------------------------|-----------|----------|---|
| Molar Solubility         | 0.0279[1] | mol/L    | In freshly prepared solution.                     |
| Mass Solubility          | 0.268[1]  | g/100 mL | Calculated from molar solubility.                 |
| pH of Saturated Solution | 7.85[1]   | -        | Indicates a slightly alkaline solution.           |
| Aged Molar Solubility    | 0.0008[1] | mol/L    | After conversion to $\text{ScO}(\text{OH})$ . [1] |

Table 2: Solubility Product Constant ( $K_{sp}$ ) of **Scandium Hydroxide** at 25°C

| $K_{sp}$ Value         | Source              |
|------------------------|---------------------|
| $2.22 \times 10^{-31}$ | Multiple Sources[1] |
| $8.0 \times 10^{-31}$  | Alternative Value   |

Table 3: Solubility of **Scandium Hydroxide** in Alkaline Solution

| NaOH Concentration (mol/L) | $\text{Sc}(\text{OH})_3$ Solubility (g/L) |
|----------------------------|---|
| 11.7                       | 5.0                                       |

Note: **Scandium hydroxide** exhibits amphoteric behavior, dissolving in both acidic and basic solutions.

## Experimental Protocols for Solubility Determination

Accurate determination of the solubility of **scandium hydroxide** is essential for many research and development applications. The following are detailed methodologies for key experiments, adapted from established protocols for metal hydroxides.

## Determination of Molar Solubility and K<sub>sp</sub> by Acid-Base Titration

This method relies on the titration of a saturated **scandium hydroxide** solution with a standardized acid to determine the hydroxide ion concentration.

Materials:

- **Scandium hydroxide**, solid
- Deionized water
- Standardized hydrochloric acid (HCl) solution (e.g., 0.01 M)
- Phenolphthalein indicator
- Burette, pipette, conical flasks, beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (funnel, filter paper)

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess of solid **scandium hydroxide** to a beaker containing deionized water.
  - Stir the mixture vigorously with a magnetic stirrer for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
  - Allow the solution to settle.
- Filtration:
  - Carefully filter the supernatant through a fine filter paper to remove all undissolved  $\text{Sc}(\text{OH})_3$  particles. The filtrate is the saturated solution.

- Titration:
  - Pipette a known volume (e.g., 25.00 mL) of the clear, saturated **scandium hydroxide** solution into a conical flask.
  - Add a few drops of phenolphthalein indicator to the flask. The solution should turn faintly pink.
  - Fill a burette with the standardized HCl solution and record the initial volume.
  - Titrate the **scandium hydroxide** solution with the HCl until the pink color just disappears. Record the final volume of HCl.
  - Repeat the titration at least two more times to ensure consistent results.

#### Calculations:

- Moles of HCl used:
  - $\text{Moles HCl} = \text{Molarity of HCl} \times \text{Volume of HCl (in L)}$
- Moles of  $\text{OH}^-$  in the sample:
  - From the balanced equation:  $\text{Sc(OH)}_3(\text{aq}) + 3\text{HCl}(\text{aq}) \rightarrow \text{ScCl}_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$ , the mole ratio of  $\text{Sc(OH)}_3$  to HCl is 1:3, and the mole ratio of  $\text{OH}^-$  to HCl is 1:1.
  - $\text{Moles OH}^- = \text{Moles HCl}$
- Concentration of  $\text{OH}^-$  in the saturated solution:
  - $[\text{OH}^-] = \text{Moles OH}^- / \text{Volume of Sc(OH)}_3 \text{ solution (in L)}$
- Concentration of  $\text{Sc}^{3+}$  in the saturated solution:
  - From the dissolution equilibrium:  $\text{Sc(OH)}_3(\text{s}) \rightleftharpoons \text{Sc}^{3+}(\text{aq}) + 3\text{OH}^-(\text{aq})$
  - $[\text{Sc}^{3+}] = [\text{OH}^-] / 3$
- Molar Solubility (s) of  $\text{Sc(OH)}_3$ :

- $s = [\text{Sc}^{3+}]$
- Solubility Product Constant ( $K_{sp}$ ):
  - $K_{sp} = [\text{Sc}^{3+}][\text{OH}^-]^3 = (s)(3s)^3 = 27s^4$

## Determination of Solubility by pH Measurement

This method offers a simpler, non-titrimetric approach to estimate the solubility product.

Materials:

- **Scandium hydroxide**, solid
- Deionized water
- Calibrated pH meter and electrode
- Beakers
- Magnetic stirrer and stir bar

Procedure:

- Preparation of a Saturated Solution:
  - Prepare a saturated solution of **scandium hydroxide** as described in the titration method.
- pH Measurement:
  - Immerse the calibrated pH electrode into the clear, saturated solution.
  - Record the stable pH reading.

Calculations:

- pOH of the solution:
  - $\text{pOH} = 14.00 - \text{pH}$

- Concentration of  $\text{OH}^-$ :
  - $[\text{OH}^-] = 10^{-\text{pOH}}$
- Concentration of  $\text{Sc}^{3+}$  and Molar Solubility (s):
  - $[\text{Sc}^{3+}] = s = [\text{OH}^-] / 3$
- Solubility Product Constant ( $K_{\text{sp}}$ ):
  - $K_{\text{sp}} = [\text{Sc}^{3+}][\text{OH}^-]^3 = (s)(3s)^3 = 27s^4$

## Gravimetric Determination of Solubility

This method involves precipitating **scandium hydroxide** from a solution, and then drying and weighing the precipitate to determine its mass, from which solubility can be calculated.

Materials:

- A known aqueous solution of a soluble scandium salt (e.g.,  $\text{ScCl}_3$ )
- A precipitating agent (e.g.,  $\text{NaOH}$  or  $\text{NH}_4\text{OH}$  solution)
- Deionized water
- Beakers, graduated cylinders
- Filtration apparatus (Gooch crucible, filter paper)
- Drying oven
- Analytical balance
- Desiccator

Procedure:

- Precipitation:

- To a known volume and concentration of a scandium salt solution, slowly add the precipitating agent while stirring continuously until precipitation is complete.
- Heat the solution gently to encourage the formation of larger, more easily filterable particles.
- Allow the precipitate to digest (stand in the mother liquor) for a period to promote particle growth and reduce impurities.
- Filtration and Washing:
  - Filter the precipitate through a pre-weighed Gooch crucible.
  - Wash the precipitate with deionized water to remove any soluble impurities. A common ion solution (e.g., very dilute NaOH) can be used to minimize precipitate loss.
- Drying and Weighing:
  - Dry the crucible and precipitate in a drying oven at a suitable temperature (e.g., 110°C) until a constant weight is achieved.
  - Cool the crucible in a desiccator before weighing.
  - The mass of the **scandium hydroxide** is the final weight minus the initial weight of the crucible.

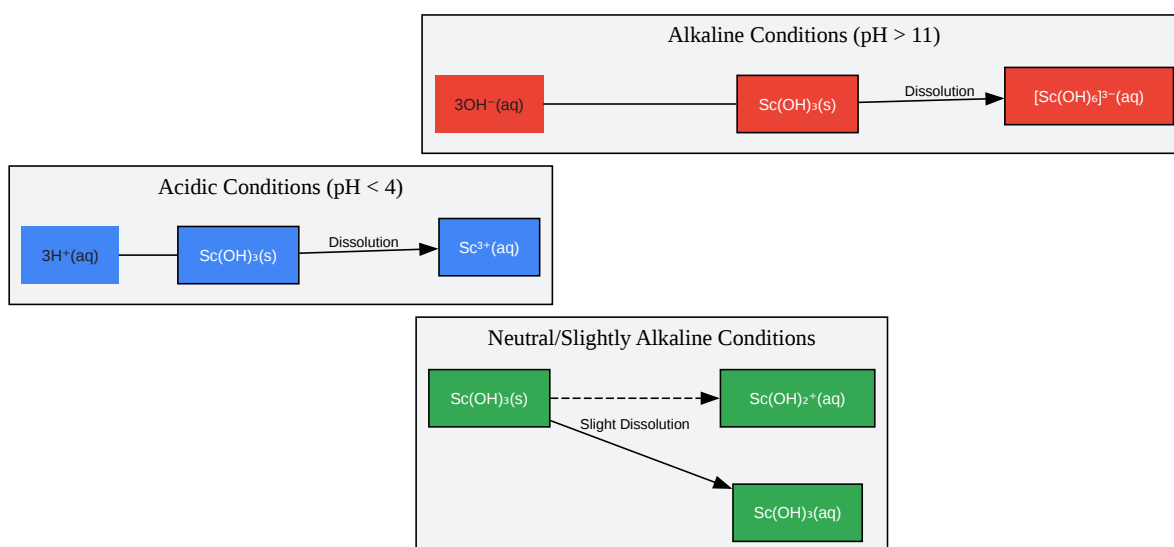
#### Calculations:

- Moles of  $\text{Sc}(\text{OH})_3$ :
  - $\text{Moles } \text{Sc}(\text{OH})_3 = \text{Mass of } \text{Sc}(\text{OH})_3 / \text{Molar mass of } \text{Sc}(\text{OH})_3$
- Molar Solubility (s):
  - $s = \text{Moles } \text{Sc}(\text{OH})_3 / \text{Initial volume of the scandium salt solution (in L)}$

## Visualizations of Pathways and Workflows

## Dissolution Pathway of Scandium Hydroxide

**Scandium hydroxide** is an amphoteric compound, meaning it can react as both an acid and a base, leading to its dissolution in both acidic and alkaline environments.



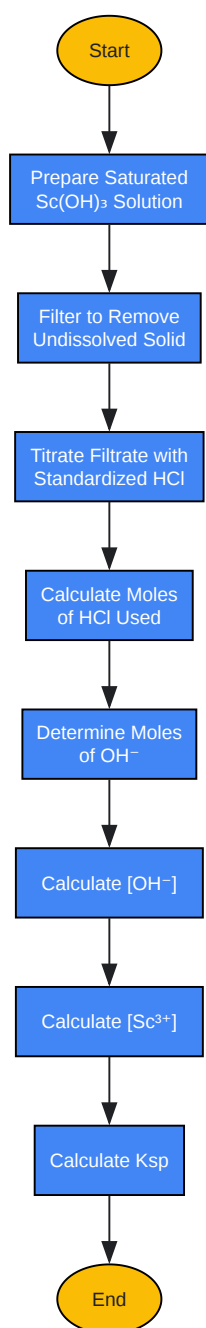
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Caption: Amphoteric dissolution of  $\text{Sc(OH)}_3$ .

## Experimental Workflow for Ksp Determination by Titration

The following diagram illustrates the logical flow of the experimental procedure for determining the solubility product constant ( $K_{\text{sp}}$ ) of **scandium hydroxide** using the acid-base titration method.





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Caption: Workflow for K<sub>sp</sub> determination.

## Logical Relationship of Scandium Species in Aqueous Solution vs. pH

This diagram, based on potential-pH diagrams, illustrates the predominant scandium species present in an aqueous solution as a function of pH.



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Caption: Scandium species vs. solution pH.

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## References

- 1. Scandium(III) hydroxide - Wikipedia [en.wikipedia.org]
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